

In Vitro Reconstitution of Actin Dynamics with Severin: Application Notes and Protocols

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Compound of Interest

Compound Name: *Severin*
CAS No.: *139165-01-8*
Cat. No.: *B1233757*

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Introduction

Severin is a Ca^{2+} -dependent actin-binding protein originally isolated from Dictyostelium discoideum. It belongs to the gelsolin/villin superfamily of actin filament **severing** and capping proteins. In the presence of micromolar concentrations of Ca^{2+} , **Severin** fragments actin filaments into shorter segments, thereby playing a crucial role in the dynamic remodeling of the actin cytoskeleton. This ability to rapidly alter actin filament length distribution makes **Severin** a key regulator of cellular processes such as motility, phagocytosis, and cytokinesis.

Understanding the molecular mechanism of **Severin**'s activity is paramount for elucidating the intricate regulation of actin dynamics and for the development of therapeutic agents targeting cytoskeletal-related pathologies.

These application notes provide a comprehensive guide to the in vitro reconstitution of actin dynamics with purified **Severin**. Detailed protocols for protein purification, functional assays, and data analysis are presented to facilitate the study of **Severin**'s actin **severing** and depolymerizing activities.

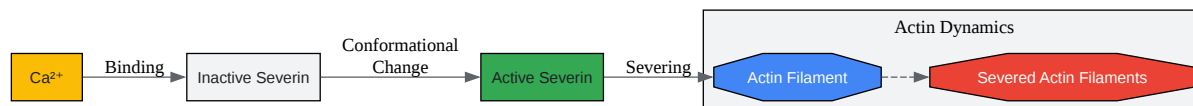
Data Presentation: Quantitative Analysis of Severin Activity

The following table summarizes key quantitative parameters of **Severin**'s interaction with actin, derived from in vitro studies. This data provides a baseline for experimental design and interpretation.

Parameter	Value	Experimental Condition	Reference
Molecular Weight	40 kDa	SDS-PAGE	[1][2]
Ca ²⁺ Dependence	Activity requires >1 μ M Ca ²⁺	Fluorescence energy transfer	[1]
Actin Filament Fragmentation	Rapid fragmentation of F-actin	Electron microscopy, viscometry	[1][2]
Partial Depolymerization Half-life ($t_{1/2}$)	~30 seconds	Fluorescence energy transfer	[1][2]
Subunit Exchange Half-life ($t_{1/2}$)	~5 minutes	Fluorescence energy transfer	[1][2]
Optimal Actin:Severin Molar Ratio for ATP Hydrolysis	~10:1	ATP hydrolysis assay	[1][2]
Binding Stoichiometry	Forms a 1:1 complex with G-actin in excess Severin	Not specified	

Signaling Pathway and Mechanism of Action

Severin's activity is primarily regulated by the intracellular concentration of free calcium ions. The binding of Ca²⁺ induces a conformational change in the **Severin** protein, exposing its actin-binding sites and enabling it to interact with and sever actin filaments.



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Caption: Calcium-dependent activation and **severing** of actin filaments by **Severin**.

Experimental Protocols

Protocol 1: Purification of Severin from Dictyostelium discoideum

This protocol describes a general procedure for the purification of native **Severin** from Dictyostelium discoideum.

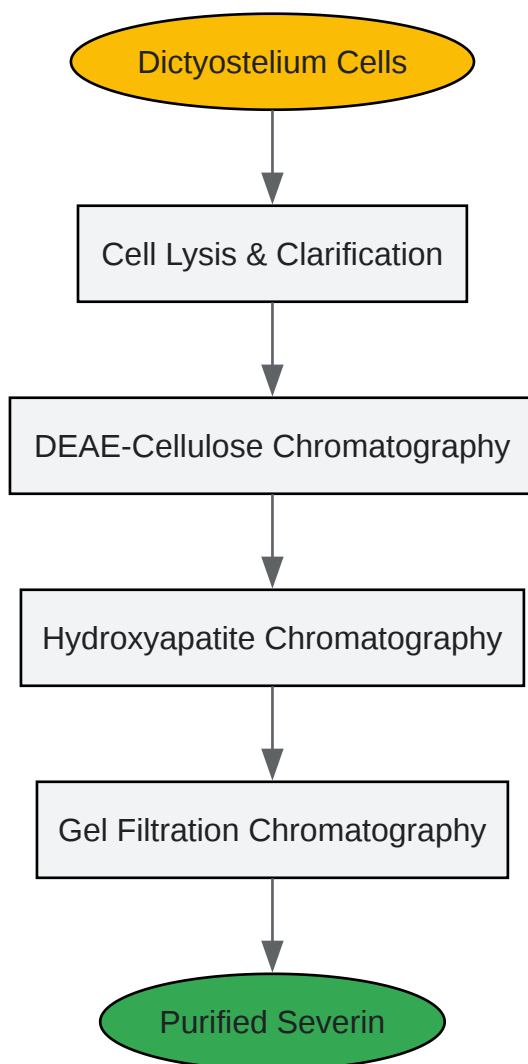
Materials:

- Dictyostelium discoideum cells
- Lysis Buffer: 20 mM PIPES pH 6.8, 50 mM KCl, 5 mM EGTA, 1 mM DTT, 1 mM PMSF, and protease inhibitor cocktail
- DEAE-Cellulose column
- Hydroxyapatite column
- Gel filtration column (e.g., Sephacryl S-200)
- Column Buffer A (Low Salt): 20 mM PIPES pH 6.8, 50 mM KCl, 1 mM EGTA, 1 mM DTT
- Column Buffer B (High Salt): 20 mM PIPES pH 6.8, 500 mM KCl, 1 mM EGTA, 1 mM DTT
- Phosphate Buffer Gradient (for Hydroxyapatite): 10 mM to 400 mM potassium phosphate, pH 6.8, containing 1 mM DTT

- Dialysis Buffer: 20 mM PIPES pH 6.8, 100 mM KCl, 0.1 mM EGTA, 1 mM DTT
- Centrifuge and ultracentrifuge
- SDS-PAGE equipment

Procedure:

- Cell Lysis: Harvest Dictyostelium cells and resuspend in ice-cold Lysis Buffer. Lyse the cells by sonication or using a Dounce homogenizer.
- Clarification: Centrifuge the lysate at 10,000 x g for 30 minutes at 4°C to remove cellular debris. Collect the supernatant and ultracentrifuge at 100,000 x g for 1 hour at 4°C to pellet the membrane fraction.
- DEAE-Cellulose Chromatography: Load the high-speed supernatant onto a DEAE-Cellulose column pre-equilibrated with Column Buffer A. Wash the column with Column Buffer A and elute with a linear gradient of 0-100% Column Buffer B. Collect fractions and analyze by SDS-PAGE to identify those containing **Severin** (a ~40 kDa band).
- Hydroxyapatite Chromatography: Pool the **Severin**-containing fractions from the DEAE column and apply to a hydroxyapatite column equilibrated in low phosphate buffer. Elute the protein with a linear gradient of potassium phosphate. Collect fractions and analyze by SDS-PAGE.
- Gel Filtration Chromatography: Pool the fractions containing **Severin** from the hydroxyapatite column, concentrate, and load onto a gel filtration column (e.g., Sephacryl S-200) equilibrated with Dialysis Buffer. Elute with Dialysis Buffer and collect fractions.
- Purity Check and Storage: Analyze the purified fractions by SDS-PAGE for homogeneity. Pool the purest fractions, determine the protein concentration, and store at -80°C in small aliquots.



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Caption: Workflow for the purification of **Severin** from Dictyostelium discoideum.

Protocol 2: Actin Severing Assay by Viscometry

This assay measures the decrease in viscosity of a filamentous actin (F-actin) solution upon the addition of **Severin**, which is indicative of filament **severing**.

Materials:

- Purified rabbit skeletal muscle actin
- G-buffer: 2 mM Tris-HCl pH 8.0, 0.2 mM ATP, 0.2 mM CaCl₂, 0.5 mM DTT

- Polymerization Buffer (10x): 500 mM KCl, 20 mM MgCl₂, 10 mM ATP
- Purified **Severin**
- Ostwald viscometer
- Stopwatch

Procedure:

- Actin Polymerization: Prepare a solution of G-actin in G-buffer. Induce polymerization by adding 1/10th volume of 10x Polymerization Buffer. Incubate at room temperature for 1 hour to allow for complete polymerization into F-actin.
- Viscosity Measurement: a. Equilibrate the Ostwald viscometer in a water bath at 25°C. b. Load the F-actin solution into the viscometer. c. Measure the flow time of the F-actin solution (this is the initial viscosity). d. Add a known concentration of purified **Severin** to the F-actin solution in the presence of >1 μM Ca²⁺. e. Immediately start the stopwatch and measure the flow time at various time points after the addition of **Severin**.
- Data Analysis: Calculate the specific viscosity at each time point and plot it as a function of time. A rapid decrease in viscosity indicates actin filament **severing**.

Protocol 3: Actin Depolymerization Assay using Pyrene-Labeled Actin

This fluorescence-based assay monitors the depolymerization of F-actin by measuring the decrease in fluorescence of pyrene-labeled actin.

Materials:

- Pyrene-labeled G-actin
- Unlabeled G-actin
- G-buffer
- Polymerization Buffer (10x)

- Purified **Severin**
- F-buffer: 10 mM Tris-HCl pH 7.5, 50 mM KCl, 2 mM MgCl₂, 0.2 mM ATP, 1 mM DTT
- Fluorometer with excitation at 365 nm and emission at 407 nm

Procedure:

- Prepare Pyrene-labeled F-actin: Co-polymerize a mixture of unlabeled G-actin and pyrene-labeled G-actin (typically 5-10% labeling) in G-buffer by adding 1/10th volume of 10x Polymerization Buffer. Incubate for 1 hour at room temperature.
- Depolymerization Reaction: a. Dilute the pyrene-labeled F-actin into F-buffer containing >1 μM Ca²⁺ to a concentration below the critical concentration for polymerization (e.g., 0.1 μM). This will initiate slow depolymerization from the filament ends. b. Place the sample in a fluorometer cuvette and record the baseline fluorescence. c. Add purified **Severin** to the cuvette and immediately start recording the fluorescence intensity over time.
- Data Analysis: The rate of fluorescence decrease is proportional to the rate of actin depolymerization. Compare the rate in the presence and absence of **Severin** to quantify its effect on depolymerization.

Protocol 4: Visualization of Actin Filament Severing by TIRF Microscopy

Total Internal Reflection Fluorescence (TIRF) microscopy allows for the direct visualization of individual fluorescently labeled actin filaments being severed by **Severin**.

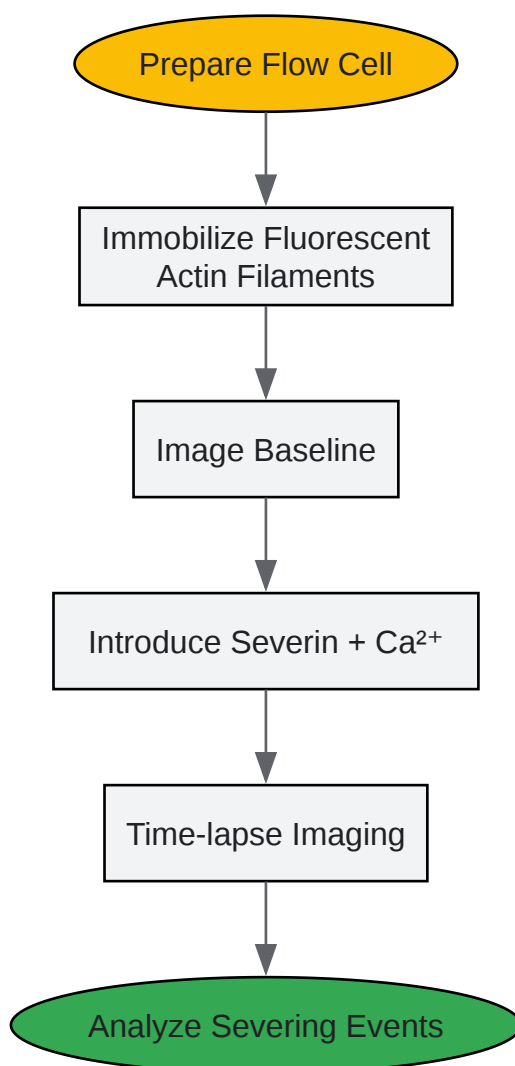
Materials:

- Fluorescently labeled G-actin (e.g., Alexa Fluor 488-labeled actin)
- Unlabeled G-actin
- TIRF Buffer: 10 mM imidazole pH 7.4, 50 mM KCl, 1 mM MgCl₂, 1 mM EGTA, 0.2 mM ATP, 10 mM DTT, 15 mM glucose, 20 $\mu\text{g/ml}$ catalase, 100 $\mu\text{g/ml}$ glucose oxidase

- Purified **Severin**
- Biotin-PEG-silane coated coverslips
- Streptavidin
- Biotinylated phalloidin (optional, for stabilizing filaments)
- TIRF microscope

Procedure:

- **Flow Cell Preparation:** Assemble a flow cell using a biotin-PEG-silane coated coverslip. Incubate with streptavidin to create a surface for anchoring biotinylated actin filaments.
- **Prepare Actin Filaments:** Co-polymerize a mixture of unlabeled and fluorescently labeled G-actin. For stable filaments, they can be labeled with biotinylated phalloidin.
- **Filament Immobilization:** Flow the biotinylated actin filaments into the streptavidin-coated flow cell and allow them to bind to the surface. Wash with TIRF buffer to remove unbound filaments.
- **Severing Reaction:** a. Image the immobilized actin filaments to establish a baseline. b. Flow in a solution of purified **Severin** in TIRF buffer containing $>1\ \mu\text{M}\ \text{Ca}^{2+}$. c. Acquire time-lapse images of the actin filaments.
- **Data Analysis:** Analyze the time-lapse movies to observe the fragmentation of actin filaments. The number of **severing** events per unit length of actin filament per unit time can be quantified.



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Caption: Workflow for TIRF microscopy-based actin filament **severing** assay.

Conclusion

The in vitro reconstitution of actin dynamics with **Severin** provides a powerful system to dissect the molecular mechanisms underlying cytoskeletal regulation. The protocols detailed in these application notes offer a robust framework for researchers to investigate the Ca²⁺-dependent actin-**severing** activity of **Severin**. By combining these experimental approaches with quantitative data analysis, a deeper understanding of **Severin**'s role in cellular function can be achieved, potentially leading to the identification of novel targets for therapeutic intervention in diseases characterized by aberrant actin dynamics.

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